

Solubility of Diphenyliodonium iodide in common organic solvents.

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Compound of Interest

Compound Name: Diphenyliodonium iodide

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Solubility of Diphenyliodonium Iodide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **diphenyliodonium iodide** in common organic solvents. Understanding the solubility of this compound is critical for its application in various fields, including organic synthesis, catalysis, and drug development. This document compiles available quantitative and qualitative data, outlines experimental protocols for solubility determination, and presents a logical workflow for assessing solubility.

Core Data: Solubility Profile

The solubility of **diphenyliodonium iodide** is influenced by the nature of the solvent, with a notable difference in solubility between polar and non-polar organic solvents. While extensive quantitative data is limited in publicly available literature, a combination of reported values and qualitative descriptions provides a useful solubility profile.

It is a general principle that diaryliodonium salts with halide anions, such as iodide, tend to be less soluble in most organic solvents compared to their counterparts with triflate or tetrafluoroborate anions^{[1][2]}.

Table 1: Quantitative and Qualitative Solubility of **Diphenyliodonium Iodide**

Solvent	Chemical Formula	Quantitative Solubility	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	50 mg/mL (122.54 mM)[3]	-
Methanol	CH_3OH	-	Soluble (Saturated solutions can be prepared)
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	-	Generally soluble[4]
Acetone	$(\text{CH}_3)_2\text{CO}$	-	Generally soluble[4], but has low solubility for crystallization purposes
Chloroform	CHCl_3	-	Soluble
Dichloromethane (DCM)	CH_2Cl_2	-	-
Ethyl Acetate	$\text{C}_4\text{H}_8\text{O}_2$	-	-
Tetrahydrofuran (THF)	$\text{C}_4\text{H}_8\text{O}$	-	-
Acetonitrile	CH_3CN	-	-
Hexane	C_6H_{14}	-	Sparingly soluble (low solubility for crystallization)
Carbon Tetrachloride	CCl_4	-	Sparingly soluble (low solubility for crystallization)
Diethyl Ether	$(\text{C}_2\text{H}_5)_2\text{O}$	-	Sparingly soluble (low solubility for crystallization)
Water	H_2O	-	Limited solubility[4]

Note: The solubility in methanol, aqueous acetic acid, and acetone is sufficient to form saturated solutions that become pale-yellow, yellowish-brown, and greenish-yellow, respectively, upon exposure to daylight.

Experimental Protocols

Determining the solubility of a compound like **diphenyliodonium iodide** is a fundamental experimental procedure. Below is a generalized protocol that can be adapted for various organic solvents.

Protocol 1: Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution and determining the concentration of the solute by evaporating the solvent.

Materials:

- **Diphenyliodonium iodide**
- Selected organic solvent
- Analytical balance
- Vials with caps
- Constant temperature bath or shaker
- Syringe filters (0.2 μm)
- Pre-weighed evaporation dishes

Procedure:

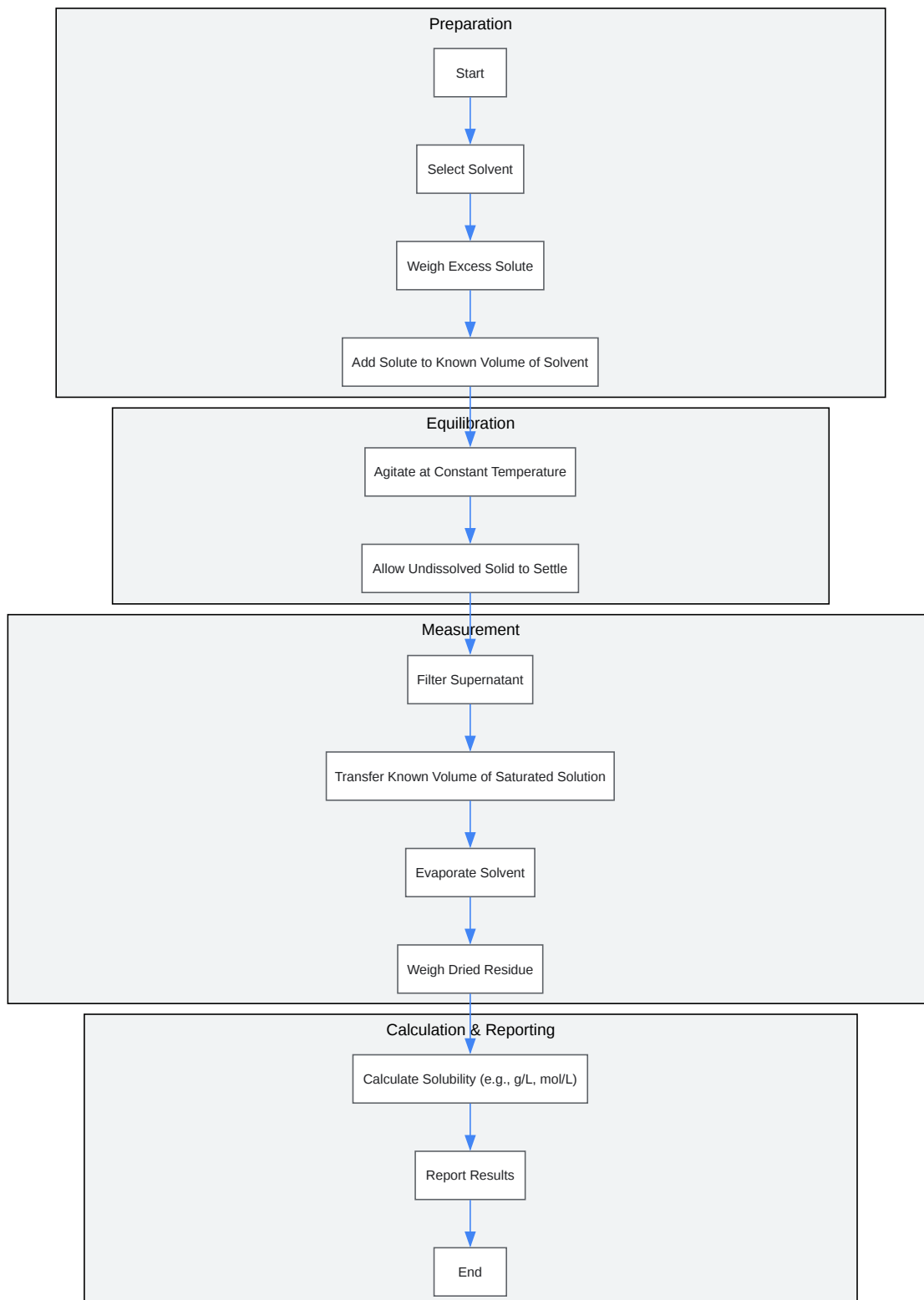
- **Sample Preparation:** Add an excess amount of **diphenyliodonium iodide** to a known volume of the selected organic solvent in a vial. The excess solid should be clearly visible.

- **Equilibration:** Seal the vial and place it in a constant temperature bath or shaker. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Filtration:** Once equilibrated, allow the undissolved solid to settle. Carefully draw a known volume of the supernatant into a syringe and pass it through a syringe filter to remove any undissolved particles.
- **Solvent Evaporation:** Transfer a precise volume of the filtered, saturated solution to a pre-weighed evaporation dish.
- **Drying:** Place the evaporation dish in a vacuum oven at a suitable temperature to evaporate the solvent completely.
- **Weighing:** After the solvent has been removed, weigh the evaporation dish containing the dried **diphenyliodonium iodide**.
- **Calculation:** The solubility can be calculated using the following formula: $\text{Solubility (g/L)} = (\text{Mass of dish with solute} - \text{Mass of empty dish}) / \text{Volume of solution evaporated (L)}$

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a chemical compound.

Workflow for Solubility Determination

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Caption: A flowchart illustrating the key steps in determining the solubility of a solid compound in a liquid solvent.

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